

Thermochemical Data & Characterization

Protocol: 4-(2-Methoxyethoxy)-2-methylbenzoic acid

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Compound of Interest

Compound Name: 4-(2-Methoxyethoxy)-2-methylbenzoic acid

Cat. No.: B7935825

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Executive Summary

Compound: **4-(2-Methoxyethoxy)-2-methylbenzoic acid** CAS: 1351690-32-8 Role: Critical intermediate for pharmaceutical synthesis; structural hybrid of 4-methoxy-2-methylbenzoic acid and 4-(2-methoxyethoxy)benzoic acid.

Technical Challenge: Unlike commoditized reagents, specific thermochemical data (Enthalpy of Fusion, Heat Capacity) for this intermediate is often proprietary or absent from public registries. Inaccurate thermodynamic assumptions during process scale-up can lead to uncontrolled polymorphs, oiling out during crystallization, or thermal decomposition during drying.

Guide Scope: This document provides a first-principles characterization framework. It establishes baseline physicochemical estimates based on structural analogs and defines self-validating experimental protocols (DSC, TGA, Solubility Mapping) required to generate the missing thermodynamic data necessary for Quality by Design (QbD) process development.

Physicochemical Profile

Molecular Identity

Property	Data
IUPAC Name	4-(2-methoxyethoxy)-2-methylbenzoic acid
CAS Number	1351690-32-8
Molecular Formula	
Molecular Weight	210.23 g/mol
Structural Features	Benzoic acid core; ortho-methyl group (steric rigidity); para-methoxyethoxy chain (flexible linker). [1]

Predicted & Analogous Thermochemical Data

Data derived from structural analogs (4-Methoxy-2-methylbenzoic acid, CAS 6245-57-4) and QSPR modeling.

Parameter	Estimated Range	Rationale for Estimate
Melting Point ()	145 – 165 °C	The ortho-methyl group typically raises (vs. un-substituted), while the flexible methoxyethoxy tail lowers relative to the rigid methoxy analog (177–181 °C).
pKa (Acid)	4.2 ± 0.2	Typical range for para-alkoxy benzoic acids; the ortho-methyl has minimal electronic effect on acidity but may influence solvation.
LogP (Octanol/Water)	1.8 – 2.2	Moderate lipophilicity; soluble in alcohols/esters, sparingly soluble in water.
Enthalpy of Fusion ()	25 – 35 kJ/mol	Estimated based on typical entropy of fusion for semi-rigid aromatic acids.
Decomposition ()	> 200 °C	Benzoic acids are generally stable; decarboxylation is the primary risk at high T.

Thermochemical Characterization Protocols

To ensure process safety and crystallization control, the following protocols must be executed to replace estimates with empirical data.

Phase Transition Thermodynamics (DSC)

Objective: Determine exact Melting Point (

), Enthalpy of Fusion (

), and screen for Polymorphism.

Protocol:

- Instrument: Differential Scanning Calorimeter (e.g., TA Instruments DSC2500 or Mettler Toledo DSC 3+).
- Sample Prep: Weigh 3–5 mg of dried sample into a Tzero aluminum pan; crimp with a pinhole lid (to allow volatile escape if solvated).
- Method:
 - Equilibrate at 25 °C.
 - Ramp 1: Heat @ 10 °C/min to 200 °C (Observe and volatiles).
 - Cool: Cool @ 10 °C/min to 0 °C (Observe crystallization or glass transition).
 - Ramp 2: Heat @ 10 °C/min to 200 °C (Check for enantiotropic polymorphs).
- Calculation: Integrate the endothermic melting peak to find Area (J/g). Convert to (kJ/mol) using MW (210.23).

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Self-Validating Check: If the melting peak in Ramp 2 shifts significantly (>2 °C) or splits compared to Ramp 1, the material exhibits polymorphism or solvate formation.

Thermal Stability Profiling (TGA)

Objective: Define the "Safe Operating Window" for drying and reaction temperature.

Protocol:

- Instrument: Thermogravimetric Analyzer (TGA).
- Method: Ramp 10–20 mg sample from Ambient to 350 °C @ 10 °C/min under purge.
- Critical Thresholds:
 - < 100 °C: Mass loss indicates residual solvent/moisture (LOD).
 - (Decomposition): The temperature at which significant mass loss (>1%) begins (likely decarboxylation).
 - Safety Rule: Process temperature must be maintained at

Solubility Thermodynamics (Van't Hoff Analysis)

Objective: Determine the temperature-dependent solubility curve for crystallization design.

Protocol:

- Solvents: Select three diverse solvents: Methanol (Polar), Toluene (Aromatic), Ethyl Acetate (Aprotic).
- Method (Gravimetric):
 - Prepare saturated suspensions at 20 °C, 40 °C, and 60 °C.
 - Stir for 24 hours to ensure equilibrium.
 - Filter supernatant through 0.45 µm PTFE filter.
 - Evaporate solvent and weigh the residue.

- Analysis: Plot

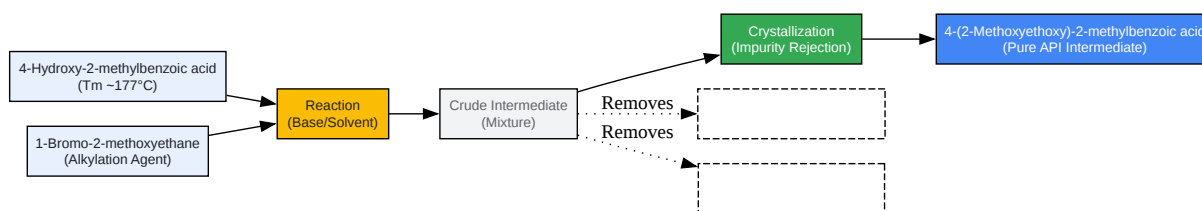
vs.

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- Linear Plot: Ideal behavior.
- Non-Linear/Kink: Indicates a change in solid form (polymorph transition) or oiling out.

Synthesis & Impurity Logic

Understanding the thermal history requires understanding the synthesis. The primary pathway involves the alkylation of 4-hydroxy-2-methylbenzoic acid.



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Figure 1: Synthesis pathway and critical impurity rejection points. Thermal analysis (DSC) is critical at the "Crude" stage to detect the melting point depression caused by Impurity 1 & 2.

Process Implications & Recommendations

Crystallization Design

- Solvent Selection: Based on the structure, Isopropyl Alcohol (IPA) or Ethyl Acetate/Heptane mixtures are recommended. The hydrophobic methyl group and hydrophilic ether tail suggest moderate solubility in alcohols.
- Cooling Profile: Use the DSC-derived

to calculate the metastable zone width. A slow cooling ramp (0.5 °C/min) is advised to prevent oiling out, which is common for "ethoxy" chain compounds.

Drying Parameters

- Max Temperature: Set drying oven temperature to (approx. 120 °C, pending TGA confirmation) to avoid sintering the powder.
- Vacuum: Required. The compound likely has a high boiling point but may sublime; monitor cold traps.

Analytical Reference Standard

- Purity Check: Do not rely solely on HPLC. Use DSC purity analysis (Van't Hoff plot of the melting endotherm) to detect eutectic impurities that may co-elute on reverse-phase columns.

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